Introduction: Understanding Guanidine-d5 Deuteriochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Guanidine-d5 deuteriochloride*
CAS No.:	*108694-93-5*
Cat. No.:	*B566211*

Get Quote

Guanidine-d5 deuteriochloride is the deuterated analog of guanidine hydrochloride, a well-known protein denaturant and chaotropic agent.[1][2] In this compound, five hydrogen atoms have been replaced with their stable, heavy isotope, deuterium.[3][4][5] This isotopic substitution makes it a valuable tool in various research and drug development applications, including as a tracer for quantitative analysis, an internal standard in mass spectrometry, and for use in biomolecular NMR.[1][2]

The strategic replacement of hydrogen with deuterium can significantly alter a compound's metabolic fate, a principle rooted in the kinetic isotope effect (KIE). The stronger carbon-deuterium bond can slow metabolic processes involving C-H bond cleavage, potentially leading to improved pharmacokinetic profiles and, in some cases, more favorable toxicity profiles.[6][7] While deuterated compounds are generally considered non-radioactive and safe for laboratory use, their handling requires a thorough understanding of the parent compound's chemical hazards, coupled with considerations for the subtle but potentially significant effects of isotopic substitution.[6]

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **Guanidine-d5 deuteriochloride**, grounded in the established data for its non-

© 2026 BenchChem. All rights reserved.

deuterated counterpart, Guanidine Hydrochloride.

Section 1: Hazard Identification and Toxicological Profile

The safety profile of **Guanidine-d5 deuteriochloride** is primarily extrapolated from its non-deuterated form, Guanidine Hydrochloride. The core chemical reactivity and resulting hazards are not significantly altered by the isotopic substitution.

GHS Classification and Hazards

Guanidine hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS).[8][9][10] Researchers must handle its deuterated form with the same level of caution.

Table 1: GHS Hazard Classification for Guanidine Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	**Category 4**	**H302: Harmful if swallowed.[8][9][10]**
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[8][10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[8][9][10]

| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation.[8][9][10] |

Source: Compiled from multiple Safety Data Sheets.[8][9][10]

Toxicological Data

Toxicological studies on Guanidine Hydrochloride provide critical data for risk assessment. These values indicate a significant hazard upon ingestion or inhalation.

Table 2: Summary of Acute Toxicity Data for Guanidine Hydrochloride

© 2026 BenchChem. All rights reserved.

Exposure Route	Endpoint	Value	Species	Source
Oral	**LD50**	**556.5 mg/kg**	**Rat**	**ECHA[8]**
Inhalation (dust/mist)	LC50	3.181 mg/L/4h	Rat	ECHA[8]

| Dermal | LD50 | >2,000 mg/kg | Rabbit | ECHA[8] |

The Isotopic Consideration: Deuteration and Toxicity

Deuteration can alter a drug's metabolic pathway. This phenomenon, known as "metabolic switching," means that while the rate of metabolism at the deuterated site may decrease, the metabolism at other sites might increase.[11][12] While this can sometimes lead to a more favorable safety profile, it is a crucial consideration in drug development.[7] For laboratory handling purposes, however, the acute hazards of the deuterated compound should be considered identical to the non-deuterated form.

Section 2: Safe Handling and Storage Protocols

A proactive approach to safety, combining proper engineering controls, personal protective equipment, and handling procedures, is essential.

Engineering Controls and Personal Protective Equipment (PPE)

The primary goal is to prevent inhalation of dust and direct contact with the skin and eyes.

- Ventilation: Always handle **Guanidine-d5 deuteriochloride** powder in a well-ventilated area. A certified chemical fume hood or a ventilated enclosure is highly recommended, especially when handling larger quantities or when dust generation is likely.[10]
- Eye Protection: Wear safety glasses with side shields or chemical safety goggles to prevent eye contact.[9]

© 2026 BenchChem. All rights reserved.

- Skin Protection: Wear a lab coat and appropriate gloves. While no specific gloves have been tested for Guanidine Hydrochloride, nitrile gloves are a reasonable choice as they are resistant to many corrosives.[13]

- Respiratory Protection: If working outside of a ventilated enclosure and dust may be generated, a NIOSH/MSHA-approved P95 or P100 particulate respirator should be worn.[9][10]

Click to download full resolution via product page

Step-by-Step Handling Protocol for Solids

- Preparation: Designate a specific area for handling the compound, preferably within a fume hood. Assemble all necessary equipment (spatulas, weigh boats, containers, etc.) before opening the primary container.

- Don PPE: Put on all required PPE as outlined in Section 2.1.

- Dispensing: Open the container away from your breathing zone. Use a clean spatula to carefully transfer the desired amount of powder to a weigh boat. Avoid scooping in a manner that creates airborne dust.

- Dissolving: If preparing a solution, add the solid to the solvent slowly. Do not add solvent directly to the bulk powder container. Cap the solution container and mix gently.

- Cleanup: Clean all equipment and the work surface thoroughly. Wipe down the area with a damp cloth to collect any residual dust, and dispose of the cloth as hazardous waste.

- Doffing PPE: Remove gloves and other PPE carefully to avoid contaminating your skin. Wash hands thoroughly with soap and water.[8][10]

Storage Requirements

Proper storage is critical to maintain the integrity of the compound and ensure safety.

© 2026 BenchChem. All rights reserved.

- Conditions: Store in a cool, dry, and well-ventilated place, away from incompatible materials.[6][9][14]
- Hygroscopicity: Guanidine hydrochloride is hygroscopic.[8][9] Therefore, **Guanidine-d5 deuteriochloride** must be stored in a tightly sealed container to protect it from moisture.[9]
- Incompatibilities: Avoid storage near strong oxidizing agents.[9][14]

Section 3: Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8][9][15]
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. If skin irritation occurs, consult a physician.[8][14][15]
Eye Contact	Immediately flush eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[8][9][14][15]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water if the person is conscious. Call a doctor or poison control center immediately.[8][9][15]

Accidental Release (Spill) Protocol

- Evacuate: Alert others in the immediate area and evacuate non-essential personnel.

© 2026 BenchChem. All rights reserved.

- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the dust.
- PPE: Don appropriate PPE, including respiratory protection, gloves, and eye protection.
- Contain & Clean:
  - Gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent dust from becoming airborne.
  - Carefully sweep or scoop the material into a labeled, sealable container for hazardous waste. Avoid dry sweeping which can create dust.[8]
  - Wipe the spill area with a wet cloth, and place the cloth in the waste container.
- Disposal: Dispose of the sealed container according to institutional and local regulations.[8][9]

Click to download full resolution via product page

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media suitable for the surrounding fire, such as water spray, alcohol-resistant foam, or dry chemical powder.[8][15]
- Hazards from Combustion: Combustion may produce toxic fumes, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO_2).[8][15]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[8][15]

Section 4: Disposal Considerations

All waste containing **Guanidine-d5 deuteriochloride** must be treated as hazardous chemical waste.[6]

© 2026 BenchChem. All rights reserved.

- Waste Segregation: Do not mix with other waste streams. Collect waste material and any contaminated items (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container.[6]
- Regulatory Compliance: All disposal must be conducted in strict accordance with institutional, local, and national environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[6][9]
- Empty Containers: Triple-rinse empty containers with an appropriate solvent. Collect the rinsate as hazardous waste. After rinsing, the container can be disposed of as regular laboratory waste, with the original label defaced or removed.[6]

Conclusion

Guanidine-d5 deuteriochloride is an invaluable tool for scientific advancement, but its utility must be matched by a rigorous commitment to safety. While its deuterated nature presents unique considerations for metabolism in drug development, the principles of safe laboratory handling are dictated by the well-established hazards of its parent compound, Guanidine Hydrochloride. By understanding its toxicological profile, implementing robust engineering controls and PPE, adhering to strict handling protocols, and being prepared for emergencies, researchers can confidently and safely harness the potential of this important chemical.

References

- Carl ROTH GmbH + Co. KG. (n.d.). Safety Data Sheet: Guanidine hydrochloride. Retrieved from [Link]
- Charles River Laboratories. (2011). Guanidine Hydrochloride Material Safety Data Sheet (MSDS). Retrieved from [Link]
- BioSpectra, Inc. (2025). Guanidine Hydrochloride SDS. Retrieved from [Link]
- Battelle Memorial Institute. (2006). A Review of Toxicity and Use and Handling Considerations for Guanidine, Guanidine Hydrochloride, and Urea. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Guanidine. PubChem Compound Database. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Carl ROTH GmbH + Co. KG. (n.d.). Safety Data Sheet: Guanidine hydrochloride (Australia). Retrieved from [Link]
- Salamandra, LLC. (n.d.). Regulatory Considerations for Deuterated Products. Retrieved from [Link]
- Pirali, T., et al. (2023). Deuterium in drug discovery: progress, opportunities and challenges. Nature Reviews Drug Discovery. Retrieved from [Link]
- Intellectual Property Magazine. (2018). Protecting deuterated drugs. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope.com [isotope.com]
- 3. scbt.com [scbt.com]
- 4. cdnisotopes.com [cdnisotopes.com]
- 5. cdnisotopes.com [cdnisotopes.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. salamandra.net [salamandra.net]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. criver.com [criver.com]
- 10. biospectra-new.useast01.umbraco.io [biospectra-new.useast01.umbraco.io]
- 11. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 12. venable.com [venable.com]
- 13. pnnl.gov [pnnl.gov]

© 2026 BenchChem. All rights reserved.

- 14. fishersci.com [fishersci.com]
- 15. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [Introduction: Understanding Guanidine-d5 Deuteriochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b566211/docs#introduction-understanding-guanidine-d5-deuteriochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.